

Essential Guide to the Proper Disposal of Methyl 16-methylheptadecanoate

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Compound of Interest

Compound Name: Methyl 16-methylheptadecanoat

Cat. No.: B1604773

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For researchers, scientists, and drug development professionals, ensuring the safe and compliant disposal of laboratory chemicals is paramount. This guide provides immediate, essential safety and logistical information for the proper disposal of **Methyl 16-methylheptadecanoate**, a long-chain fatty acid methyl ester. Adherence to these procedures is critical for laboratory safety and environmental protection.

Key Physical and Chemical Properties

Understanding the properties of a substance is the first step toward its safe handling and disposal. The following table summarizes the key quantitative data for **Methyl 16-methylheptadecanoate**.

Property	Value	Source
Molecular Formula	C ₁₉ H ₃₈ O ₂	[1][2]
Molecular Weight	298.5 g/mol	[1][3]
Boiling Point	340.7 °C @ 760 mmHg (estimated)	[2][4]
Flash Point	162.2 °C (estimated)	[2][4]
Water Solubility	0.001354 mg/L @ 25 °C (estimated)	[4]
Physical State	Solid	Larodan

Immediate Safety and Handling Precautions

While **Methyl 16-methylheptadecanoate** and similar fatty acid methyl esters are not classified as hazardous substances under the Globally Harmonized System (GHS), general laboratory safety protocols should always be observed.^[5]

- Personal Protective Equipment (PPE): Wear standard laboratory attire, including a lab coat, safety glasses, and chemical-resistant gloves.
- Ventilation: Handle the substance in a well-ventilated area or a chemical fume hood.
- Spill Response: In case of a small spill, absorb the material with an inert substance (e.g., vermiculite, sand) and place it in a designated waste container. For larger spills, prevent entry into waterways and contact your institution's environmental health and safety (EHS) office.

Step-by-Step Disposal Protocol

The disposal of **Methyl 16-methylheptadecanoate** must comply with all local, state, and federal regulations. The following protocol provides a general framework for its proper disposal.

1. Waste Identification and Segregation:

- Clearly label a dedicated waste container as "Waste **Methyl 16-methylheptadecanoate**".
- Do not mix this waste with other chemical waste streams, especially incompatible materials such as strong oxidizing agents.^{[6][7]}

2. Containerization:

- Use a chemically compatible and sealable container for waste collection. High-density polyethylene (HDPE) or glass containers are generally suitable.
- Ensure the container is in good condition and has a secure lid to prevent leaks or spills.

3. Waste Accumulation:

- Store the waste container in a designated satellite accumulation area within the laboratory.
- Keep the container closed except when adding waste.

4. Preparation for Disposal:

- Since **Methyl 16-methylheptadecanoate** is a solid at room temperature, no special treatment such as neutralization is typically required before disposal.
- Ensure the exterior of the waste container is clean and properly labeled with the contents and any associated hazards (though none are classified for this compound).

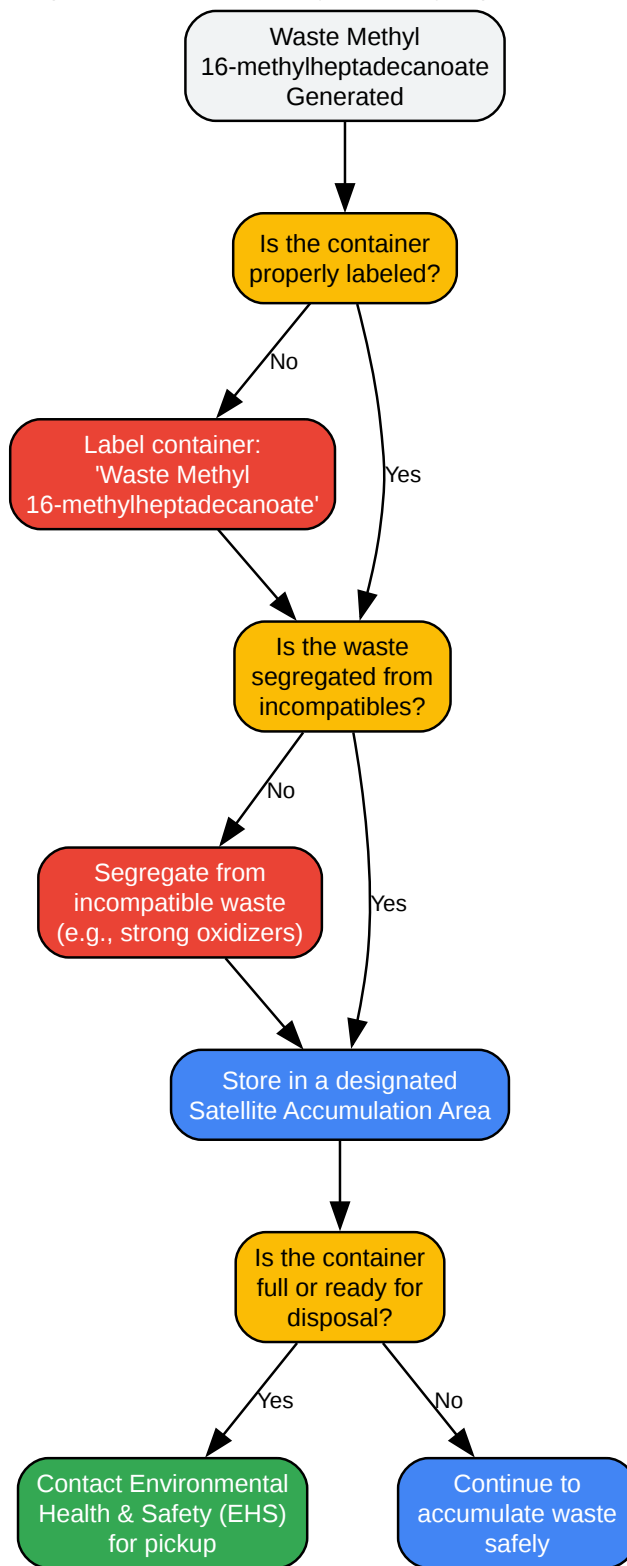
5. Final Disposal:

- Arrange for the collection of the waste by your institution's EHS or a licensed chemical waste disposal contractor.
- Crucially, do not dispose of **Methyl 16-methylheptadecanoate** down the drain or in the regular trash.^{[8][9]} Although readily biodegradable, direct disposal into the environment is not a compliant practice.^[10]

Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **Methyl 16-methylheptadecanoate**.

Disposal Workflow for Methyl 16-methylheptadecanoate

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Caption: Decision workflow for the proper disposal of **Methyl 16-methylheptadecanoate**.

By following these guidelines, laboratory professionals can ensure the safe handling and environmentally responsible disposal of **Methyl 16-methylheptadecanoate**, fostering a culture of safety and compliance within their research environments. Always consult your institution's specific waste management policies for any additional requirements.

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References

- 1. Methyl 16-methylheptadecanoate | C₁₉H₃₈O₂ | CID 110444 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Cas 5129-61-3,16-METHYLHEPTADECANOIC ACID METHYL ESTER | lookchem [lookchem.com]
- 3. nmppdb.com.ng [nmppdb.com.ng]
- 4. methyl 16-methyl heptadecanoate, 5129-61-3 [thegoodscentscompany.com]
- 5. mercuria.com [mercuria.com]
- 6. carlroth.com [carlroth.com]
- 7. regi.com [regi.com]
- 8. Heptadecanoic acid, 16-methyl-, methyl ester (CAS 5129-61-3) - Chemical & Physical Properties by Cheméo [chemeo.com]
- 9. carlroth.com [carlroth.com]
- 10. lyellcollection.org [lyellcollection.org]
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